

# thermodynamic properties of sodium hydrogen phosphate

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## Compound of Interest

Compound Name: Hydrogen phosphate

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An In-Depth Technical Guide to the Thermodynamic Properties of Sodium **Hydrogen Phosphate**

## Introduction

Disodium **hydrogen phosphate** ( $\text{Na}_2\text{HPO}_4$ ), also known as sodium phosphate dibasic, is an inorganic compound with significant applications in research, drug development, and various industrial processes. Its utility often stems from its buffering capacity, solubility, and specific thermodynamic characteristics. This technical guide provides a comprehensive overview of the core thermodynamic properties of sodium **hydrogen phosphate**, detailing the experimental methodologies used for their determination and presenting quantitative data in a structured format for researchers, scientists, and drug development professionals.

## Thermodynamic Properties of Sodium Hydrogen Phosphate

The thermodynamic properties of a substance are crucial for understanding its stability, reactivity, and behavior in different environments. The key thermodynamic parameters for sodium **hydrogen phosphate** are summarized below.

### Table 1: Standard Molar Enthalpy of Formation ( $\Delta_f H^\circ$ )

The standard molar enthalpy of formation is the change in enthalpy when one mole of a compound is formed from its constituent elements in their standard states.

Compound	Formula	$\Delta_f H^\circ$ (kJ/mol)	$\Delta_f H^\circ$ (kcal/mol)
Sodium Hydrogen Phosphate (anhydrous)	$\text{Na}_2\text{HPO}_4$	$-1754.8 \pm 2.1$	$-419.4 \pm 0.5$ <sup>[1][2]</sup>
Sodium Hydrogen Phosphate Hexahydrate	$\text{Na}_2\text{HPO}_4 \cdot 6\text{H}_2\text{O}$	-3516.5	Not Available
Sodium Hydrogen Phosphate Dodecahydrate	$\text{Na}_2\text{HPO}_4 \cdot 12\text{H}_2\text{O}$	-5298	Not Available

## Table 2: Standard Molar Entropy ( $S^\circ$ )

Standard molar entropy is the entropy content of one mole of a substance under standard state conditions.

Compound	Formula	$S^\circ$ (J/mol·K)	$S^\circ$ (cal/mol·K)
Sodium Hydrogen Phosphate (anhydrous)	$\text{Na}_2\text{HPO}_4$	150.5	35.97 <sup>[3]</sup>
Sodium Hydrogen Phosphate Dodecahydrate	$\text{Na}_2\text{HPO}_4 \cdot 12\text{H}_2\text{O}$	636	Not Available

## Table 3: Molar Heat Capacity at Constant Pressure ( $C_p$ )

Molar heat capacity is the amount of heat that must be added to one mole of a substance to raise its temperature by one degree Kelvin.

Compound	Formula	$C_p$ (J/mol·K)
Sodium Hydrogen Phosphate Dodecahydrate	$\text{Na}_2\text{HPO}_4 \cdot 12\text{H}_2\text{O}$	645

## Table 4: Solubility of Sodium Hydrogen Phosphate Dodecahydrate in Water

The solubility of sodium **hydrogen phosphate** is highly dependent on temperature.<sup>[4]</sup>

Temperature (°C)	Solubility (g / 100 g of water)
0	1.63 <sup>[5]</sup>
10	3.9 <sup>[5]</sup>
20	7.66 <sup>[5]</sup>
25	12.14 <sup>[5]</sup>
30	24.2 <sup>[5]</sup>
40	55.1 <sup>[5]</sup>
50	80.2 <sup>[5]</sup>
60	82.9 <sup>[5]</sup>
80	92.4 <sup>[5]</sup>
100	104.1 <sup>[5]</sup>

## Table 5: Dissociation Constants of Phosphoric Acid

The behavior of sodium **hydrogen phosphate** in aqueous solution is governed by the dissociation equilibria of phosphoric acid ( $\text{H}_3\text{PO}_4$ ). The **hydrogen phosphate** ion ( $\text{HPO}_4^{2-}$ ) is the conjugate base of the **dihydrogen phosphate** ion ( $\text{H}_2\text{PO}_4^-$ ) and the conjugate acid of the phosphate ion ( $\text{PO}_4^{3-}$ ). The acid dissociation constants ( $K_a$ ) and their corresponding  $\text{p}K_a$  values at 25°C are provided below.

Equilibrium	$K_a$	$\text{p}K_a$
$\text{H}_3\text{PO}_4 \rightleftharpoons \text{H}^+ + \text{H}_2\text{PO}_4^-$	$7.5 \times 10^{-3}$	~2.12
$\text{H}_2\text{PO}_4^- \rightleftharpoons \text{H}^+ + \text{HPO}_4^{2-}$	$6.2 \times 10^{-8}$	~7.21
$\text{HPO}_4^{2-} \rightleftharpoons \text{H}^+ + \text{PO}_4^{3-}$	$4.2 \times 10^{-13}$	~12.38

## Experimental Protocols

The determination of thermodynamic properties requires precise and controlled experimental techniques. The primary methods used for sodium **hydrogen phosphate** are detailed below.

### Solution Calorimetry for Enthalpy of Formation

Solution calorimetry is a technique used to measure the heat of dissolution or reaction in a liquid. The standard heats of formation for sodium phosphates have been determined using this method.[\[1\]](#)[\[2\]](#)

Methodology:

- **Calorimeter Setup:** A solution calorimeter, often a Dewar flask or a more sophisticated instrument like a C80 SETARAM calorimeter, is used to minimize heat exchange with the surroundings.[\[6\]](#)
- **Sample Preparation:** A precisely weighed amount of the sodium phosphate salt is placed in a sealed ampoule.
- **Solvent Introduction:** A known volume of a suitable solvent (e.g., aqueous HCl or  $\text{H}_3\text{PO}_4$  solutions) is placed in the calorimeter, and its temperature is allowed to stabilize.[\[6\]](#)
- **Reaction Initiation:** The ampoule is broken, and the salt dissolves in the solvent.
- **Temperature Measurement:** The change in temperature of the solution is carefully monitored over time.
- **Calculation:** The heat of solution is calculated from the temperature change, the mass of the solution, and the specific heat capacity of the solution.
- **Hess's Law Application:** To determine the standard enthalpy of formation, a series of dissolution and mixing experiments are performed using a reaction scheme involving related compounds with known enthalpies of formation (e.g., aqueous NaOH and  $\text{H}_3\text{PO}_4$ ).[\[1\]](#)[\[2\]](#) By applying Hess's Law, the enthalpy of formation of the target compound can be calculated.

### Adiabatic Calorimetry for Heat Capacity and Entropy

Adiabatic calorimetry is used to measure the heat capacity of a substance as a function of temperature. This data can then be used to calculate the standard molar entropy.

Methodology:

- **Calorimeter Setup:** An adiabatic calorimeter is designed to keep the sample under vacuum and surrounded by a shield whose temperature is maintained to be very close to that of the sample, thus preventing heat loss.
- **Sample Loading:** A known mass of the sodium phosphate sample is placed in the calorimeter.
- **Heating:** The sample is cooled to a very low temperature (e.g., near absolute zero). Electrical energy is then supplied to the sample in small, known increments to raise its temperature.
- **Temperature Measurement:** The temperature of the sample is precisely measured after each energy input.
- **Heat Capacity Calculation:** The heat capacity ( $C_p$ ) is calculated at each temperature by dividing the amount of heat added by the measured temperature rise ( $C_p = q/\Delta T$ ).
- **Entropy Calculation:** The standard molar entropy ( $S^\circ$ ) at a given temperature (e.g., 298.15 K) is determined by integrating the heat capacity divided by the temperature ( $C_p/T$ ) from 0 K to the desired temperature.

## Visualizations

### Dissociation of Phosphoric Acid

The following diagram illustrates the stepwise dissociation of phosphoric acid, which is fundamental to understanding the behavior of phosphate buffers, including sodium **hydrogen phosphate**.

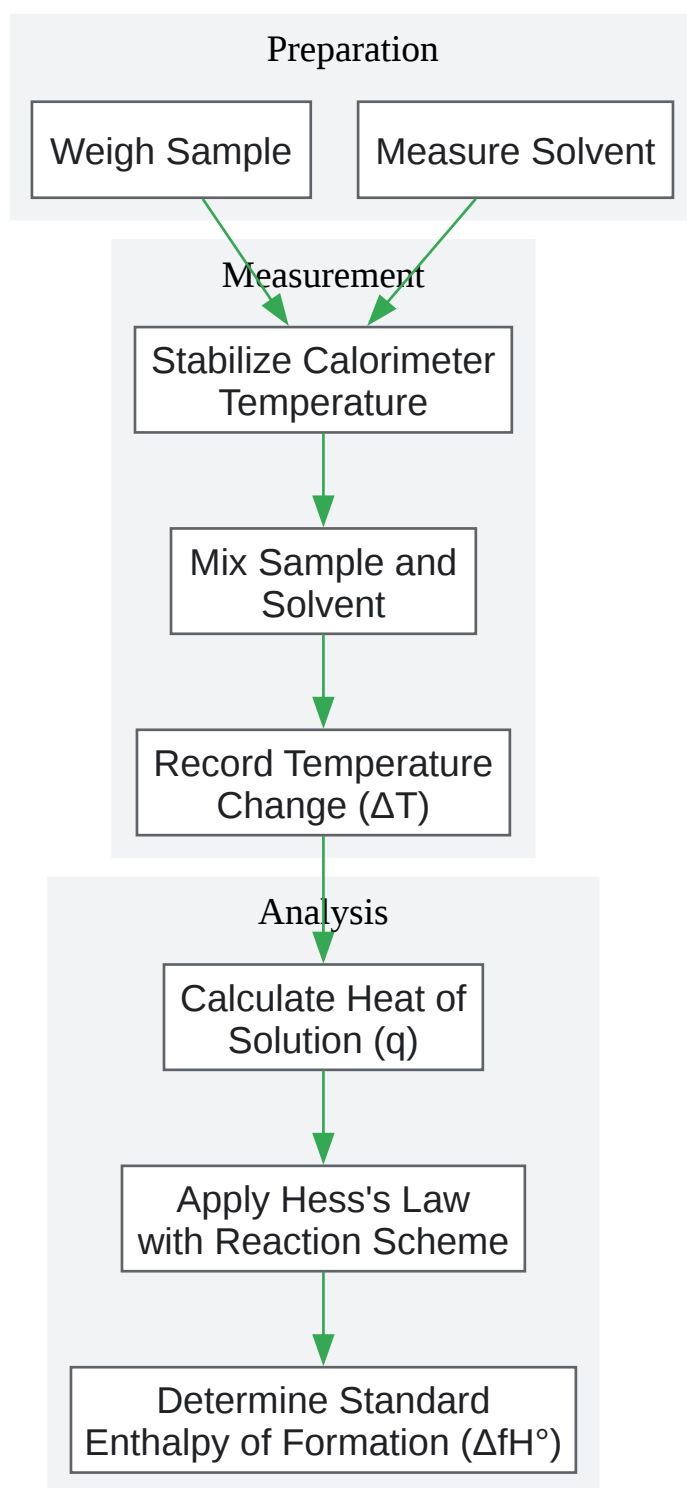


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Caption: Stepwise dissociation of phosphoric acid in an aqueous solution.

## Experimental Workflow for Solution Calorimetry

This diagram outlines the typical workflow for determining the enthalpy of formation using solution calorimetry.



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